

Unraveling the Identity of Y 105: A Challenge in Drug Safety Profiling

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Compound of Interest

Compound Name: Y 105

Cat. No.: B1173443

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Efforts to compile a comprehensive technical guide on the safety and toxicity profile of a compound designated as "Y 105" have been met with a significant challenge: the identity of "Y 105" itself is ambiguous and does not correspond to a single, publicly recognized chemical or drug entity. Extensive searches have revealed that "Y 105" is not a standardized nomenclature, leading to a collection of disparate and unrelated substances where the number "105" appears in various contexts.

Initial investigations have pointed to several distinct compounds or internal codes that include "105," none of which can be definitively identified as the "Y 105" of interest. These include:

- NKK-105: A malonate derivative investigated for its effects on the acute toxicity of other drugs and heavy metals.[\[1\]](#)
- Aficamten: A cardiac myosin inhibitor where "105" was noted in the context of the number of patients experiencing overall adverse events in a clinical trial.
- ENV105: An antibody targeting CD105, a mechanism of drug resistance, which is currently in clinical development for cancer therapy.[\[2\]](#)
- Clesrovimab: A monoclonal antibody for the prevention of RSV, administered at a 105 mg dose.[\[3\]](#)[\[4\]](#)

The lack of a specific, identifiable compound makes it impossible to proceed with the creation of an in-depth technical guide as requested. Key requirements, such as the summarization of

quantitative toxicological data, detailed experimental protocols, and the visualization of relevant signaling pathways, are entirely dependent on the availability of data for a single, well-defined molecule. Without a clear subject of investigation, any attempt to create such a guide would be speculative and lack the scientific rigor required by the intended audience of researchers, scientists, and drug development professionals.

Therefore, before a comprehensive safety and toxicity profile can be assembled, it is imperative to first clarify the precise chemical identity of the compound referred to as "Y 105." Further information, such as a chemical structure, CAS number, or a more specific developmental code, is required to proceed with a meaningful and accurate scientific assessment.

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References

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